

C.I. Mordant Yellow 12 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Mordant yellow 12

Cat. No.: B3276742

[Get Quote](#)

An In-depth Technical Guide to C.I. Mordant Yellow 12

For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. Mordant Yellow 12, also identified by the Colour Index number 14045 and CAS number 6470-98-0, is a monoazo mordant dye. Mordant dyes are a class of colorants that require a mordant, typically a metal salt, to bind to the substrate, forming an insoluble coordination complex. This process enhances the fastness of the dye to washing, light, and perspiration. **C.I. Mordant Yellow 12** is primarily used in the textile industry for dyeing protein fibers such as wool and silk, as well as some synthetic fibers like nylon. Its chemical structure and properties make it a subject of interest for researchers in materials science and dyeing technology.

Chemical Structure and Properties

C.I. Mordant Yellow 12 is the sodium salt of 5-[(4-aminophenyl)azo]-2-hydroxybenzoic acid. The molecule consists of a salicylic acid group coupled to a 4-aminophenylazo group. This structure, containing hydroxyl, carboxyl, and azo functional groups, allows it to form stable chelate complexes with metal ions, a key characteristic of mordant dyes.

Physicochemical Properties

A summary of the key physicochemical properties of **C.I. Mordant Yellow 12** is presented in the table below.

| Property | Value | Reference |
|-------------------|--|-----------|
| IUPAC Name | sodium 5-[(4-aminophenyl)azo]-2-hydroxybenzoate | |
| Synonyms | C.I. 14045, Mordant Yellow 2, Acid Mordant Yellow MY, Chrome Yellow 2GN | |
| CAS Number | 6470-98-0 | |
| Molecular Formula | C ₁₃ H ₁₀ N ₃ NaO ₃ | |
| Molecular Weight | 279.23 g/mol | |
| Appearance | Light yellow to gold-brown or brown powder | [1] |
| Melting Point | 279-283 °C | |
| Solubility | Soluble in water (forms a red-light yellow solution), slightly soluble in ethanol and acetone. | [1] |
| Behavior in Acids | In concentrated sulfuric acid, it forms a dark yellow solution which turns orange upon dilution. In concentrated nitric acid, it forms an orange solution. | [1] |

Spectroscopic Data

Detailed spectroscopic data for **C.I. Mordant Yellow 12** is not readily available in the public domain. For research purposes, it is recommended to perform analytical characterization (UV-Vis, FT-IR, NMR) on a purified sample.

Experimental Protocols

Synthesis of C.I. Mordant Yellow 12

The synthesis of **C.I. Mordant Yellow 12** involves a two-step process: diazotization of an aromatic amine followed by an azo coupling reaction with a coupling component, and subsequent hydrolysis.^[1]

Materials:

- 4-Nitroaniline (4-Nitrobenzenamine)
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- Salicylic acid (2-Hydroxybenzoic acid)
- Sodium hydroxide (NaOH)
- Sodium hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$) or other suitable reducing agent
- Ice

Procedure:

- Diazotization of 4-Nitroaniline:
 - Dissolve 4-nitroaniline in a solution of hydrochloric acid and water.
 - Cool the solution to 0-5 °C in an ice bath.
 - Slowly add a cold aqueous solution of sodium nitrite while maintaining the temperature below 5 °C. Stir the mixture for 30 minutes to ensure complete formation of the diazonium salt.
- Azo Coupling:

- In a separate vessel, dissolve salicylic acid in an aqueous solution of sodium hydroxide to form sodium salicylate.
- Cool the sodium salicylate solution to 0-5 °C.
- Slowly add the cold diazonium salt solution to the cold sodium salicylate solution with vigorous stirring. Maintain the temperature below 5 °C and keep the solution alkaline (pH 8-9) by adding sodium hydroxide solution as needed.
- Stir the reaction mixture for several hours until the coupling reaction is complete, indicated by the formation of a colored precipitate.
- Reduction of the Nitro Group:
 - The resulting intermediate, sodium 2-hydroxy-5-[(4-nitrophenyl)azo]benzoate, is then reduced to form the final product.
 - Heat the suspension of the intermediate and add a reducing agent such as sodium hydrosulfite in portions until the color of the solution changes, indicating the reduction of the nitro group to an amino group.
- Isolation and Purification:
 - Cool the reaction mixture and acidify it to precipitate the dye.
 - Filter the precipitate, wash it with cold water to remove impurities, and then with a small amount of ethanol.
 - Dry the purified **C.I. Mordant Yellow 12** in a vacuum oven.

Application as a Mordant Dye on Wool

The application of **C.I. Mordant Yellow 12** to wool typically follows a pre-mordanting, meta-mordanting (simultaneous), or post-mordanting method. The choice of mordant (e.g., potassium dichromate, alum, ferrous sulfate) will influence the final color.

Materials:

- Wool yarn or fabric
- **C.I. Mordant Yellow 12**
- Potassium dichromate ($K_2Cr_2O_7$) (mordant)
- Acetic acid
- Scouring agent (e.g., neutral soap)

Procedure (Pre-mordanting):

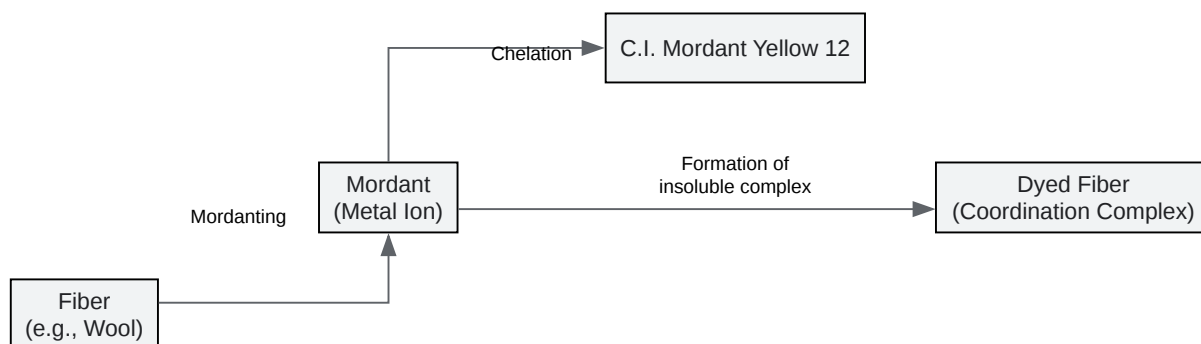
- Scouring: Wash the wool material with a neutral soap solution at 40-50 °C to remove any impurities. Rinse thoroughly with water.
- Mordanting:
 - Prepare a mordant bath containing potassium dichromate (e.g., 3% on weight of fiber) and a small amount of acetic acid.
 - Immerse the scoured, wet wool in the mordant bath.
 - Gradually heat the bath to boiling and maintain it at a gentle boil for 1 hour.
 - Allow the bath to cool, then remove the wool, rinse it thoroughly with water, and squeeze out the excess water.
- Dyeing:
 - Prepare a dyebath containing the dissolved **C.I. Mordant Yellow 12** (e.g., 1-2% on weight of fiber) and acetic acid to achieve a pH of 4.5-5.5.
 - Immerse the mordanted, wet wool in the dyebath.
 - Gradually heat the dyebath to boiling and maintain it at a gentle boil for 1-1.5 hours, stirring occasionally to ensure even dyeing.
 - Allow the dyebath to cool.

- Rinsing and Finishing:
 - Remove the dyed wool from the bath and rinse it with water until the water runs clear.
 - A final wash with a neutral soap solution can be performed to improve fastness.
 - Rinse again and dry the wool in the shade.

Visualizations

Logical Relationship of Mordant Dyeing

The following diagram illustrates the fundamental principle of mordant dyeing, where the mordant acts as a bridge between the dye molecule and the fiber.

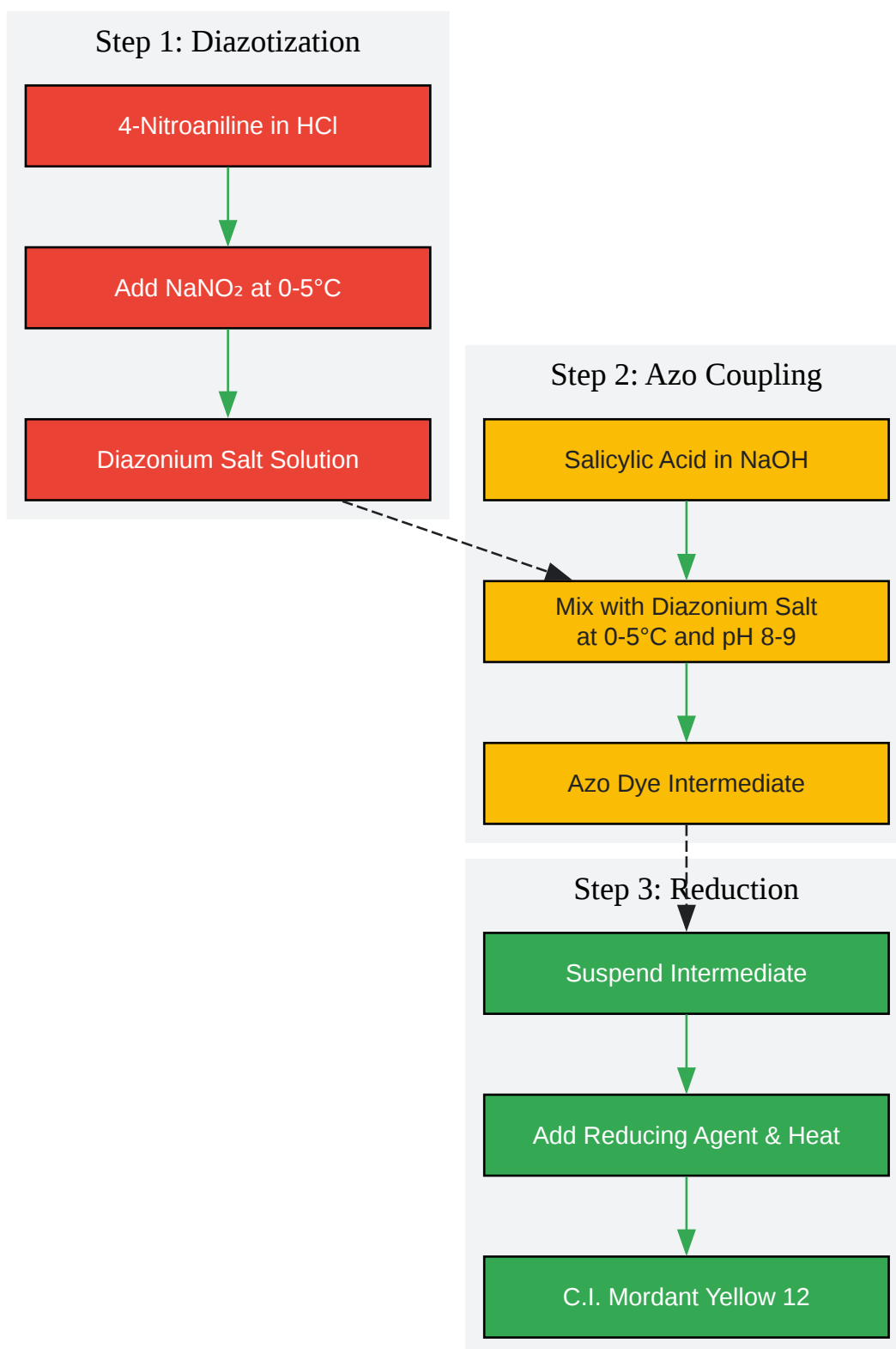


[Click to download full resolution via product page](#)

Caption: Principle of mordant dyeing.

Experimental Workflow for Synthesis

The diagram below outlines the key stages in the synthesis of **C.I. Mordant Yellow 12**.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **C.I. Mordant Yellow 12**.

Safety and Toxicology

The toxicological properties of **C.I. Mordant Yellow 12** have not been fully investigated. As with all chemicals, appropriate safety precautions should be taken. It may cause eye, skin, and respiratory tract irritation. It is recommended to handle the dye in a well-ventilated area and to wear personal protective equipment, including gloves, safety glasses, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

C.I. Mordant Yellow 12 is a valuable colorant in the textile industry, particularly for protein fibers. Its ability to form stable complexes with metal mordants results in dyeings with good fastness properties. This technical guide provides an overview of its chemical structure, properties, and experimental protocols for its synthesis and application. Further research into its spectroscopic characterization and toxicological profile would be beneficial for a more comprehensive understanding of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mordant Yellow 12 | 6470-98-0 [chemicalbook.com]
- To cite this document: BenchChem. [C.I. Mordant Yellow 12 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3276742#c-i-mordant-yellow-12-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com